

large-scale synthesis of (2-Chlorophenyl)aminoacetic acid

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Compound of Interest

Compound Name: [(2-Chlorophenyl)amino]
(oxo)acetic acid

CAS No.: 77901-50-9

Cat. No.: B2375143

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Application Note: Large-Scale Synthesis of (2-Chlorophenyl)aminoacetic acid

Part 1: Executive Summary & Chemical Context

Scope and Significance

This application note details the large-scale synthesis of (2-Chlorophenyl)aminoacetic acid (CAS: 10242-00-9), also known as N-(2-chlorophenyl)glycine.[1] This compound is a critical pharmaceutical intermediate, primarily serving as the immediate precursor for the cyclization step in the manufacturing of Diclofenac Sodium, a widely used non-steroidal anti-inflammatory drug (NSAID).

The protocol focuses on the N-alkylation of 2-chloroaniline using chloroacetic acid. This route is preferred for industrial scalability over the Strecker synthesis (using cyanides) due to superior safety profiles and waste management, despite requiring careful control to prevent over-alkylation.

Critical Nomenclature Clarification

Warning: There is a frequent nomenclature confusion in this chemical space.

- Target of this Guide: N-(2-chlorophenyl)glycine (Formula A). The acetic acid group is attached to the nitrogen. Used for Diclofenac.[\[2\]](#)
- NOT to be confused with: 2-Amino-2-(2-chlorophenyl)acetic acid (Formula B), often called "2-chlorophenylglycine". The amine and chlorophenyl groups are both attached to the alpha-carbon. Used for Clopidogrel.[\[3\]](#)

Ensure your target molecule matches Formula A before proceeding.

Part 2: Process Development & Optimization

Reaction Mechanism

The synthesis proceeds via a nucleophilic substitution () where the amino group of 2-chloroaniline attacks the -carbon of chloroacetic acid (or sodium chloroacetate).

Critical Process Parameters (CPPs)

Parameter	Setting	Rationale
Stoichiometry	Aniline:Chloroacetate (1.5 : 1.0)	Crucial: Excess aniline is required to statistically minimize the formation of the bis-alkylated impurity (N,N-diacetic acid derivative). Unreacted aniline is recoverable.
pH Control	Maintain pH 9–10 during reaction	The reaction generates HCl. If the pH drops too low, the aniline becomes protonated (anilinium) and non-nucleophilic, halting the reaction.
Temperature	Reflux (95–100°C)	Required to overcome the steric hindrance of the ortho-chloro group on the aniline ring.
Solvent	Water	Green chemistry standard. Eliminates organic solvent waste in the primary reaction step.

Part 3: Detailed Experimental Protocol (1 kg Scale Simulation)

Safety Warning: 2-Chloroaniline is highly toxic and readily absorbed through the skin. Chloroacetic acid is corrosive and toxic. All operations must be performed in a fume hood with full PPE (nitrile/neoprene gloves, face shield, chemically resistant suit).

Reagents & Equipment

- Reactor: 5L Jacketed Glass Reactor with overhead stirrer and reflux condenser.

- Reagents:
 - 2-Chloroaniline (purity >98%): 191.3 g (1.5 mol)
 - Chloroacetic acid: 94.5 g (1.0 mol)
 - Sodium Hydroxide (NaOH): 80.0 g (2.0 mol) dissolved in 200 mL water (for neutralization).
 - Sodium Carbonate (): 53.0 g (0.5 mol) as acid scavenger.
 - Water (Process solvent): 1.5 L.
 - Toluene (Extraction solvent): 500 mL.
 - Hydrochloric acid (37%): For acidification.

Step-by-Step Procedure

Step 1: Preparation of Sodium Chloroacetate Solution

- In a separate beaker, dissolve 94.5 g Chloroacetic acid in 200 mL water.
- Slowly add the NaOH solution (80g in 200mL water) with cooling (ice bath) to maintain temperature <30°C.
- Adjust pH to ~7.[3]0. Note: This prevents hydrolysis of chloroacetic acid before the main reaction.

Step 2: Main Reaction

- Charge the 5L reactor with 191.3 g 2-Chloroaniline, 1.0 L Water, and 53.0 g Sodium Carbonate.
- Heat the mixture to 90°C. The aniline will form an emulsion/oil layer.
- Add the Sodium Chloroacetate solution (prepared in Step 1) dropwise over 60 minutes.

- Why: Slow addition keeps the concentration of alkylating agent low relative to the amine, favoring mono-alkylation.
- Heat to Reflux (100°C) and stir vigorously (400+ RPM) for 6–8 hours.
- Monitoring: Check by HPLC.[4] Target <1% residual Chloroacetic acid.

Step 3: Workup and Purification (The "pH Swing" Method)

- Basification: Cool reaction mass to 40°C. Add NaOH (aq) to adjust pH to >11.
 - State: Product is soluble (Sodium salt). Unreacted Aniline is insoluble (oil).
- Extraction: Add 500 mL Toluene. Stir for 15 mins, then settle.
 - Separation: Drain the lower aqueous layer (Product). The upper organic layer contains the excess 2-Chloroaniline (send to recovery).
- Precipitation: Transfer the aqueous layer back to the reactor.
- Cool to 10–15°C.
- Slowly add HCl until pH reaches 2.5–3.0.
 - Observation: The product will precipitate as a white to off-white solid.
 - Note: Do not drop pH < 1.0, or the product may redissolve as the hydrochloride salt.
- Filtration: Filter the solid using a Buchner funnel. Wash cake with 2 x 200 mL cold water to remove inorganic salts (NaCl).

Step 4: Recrystallization (Optional for Pharma Grade)

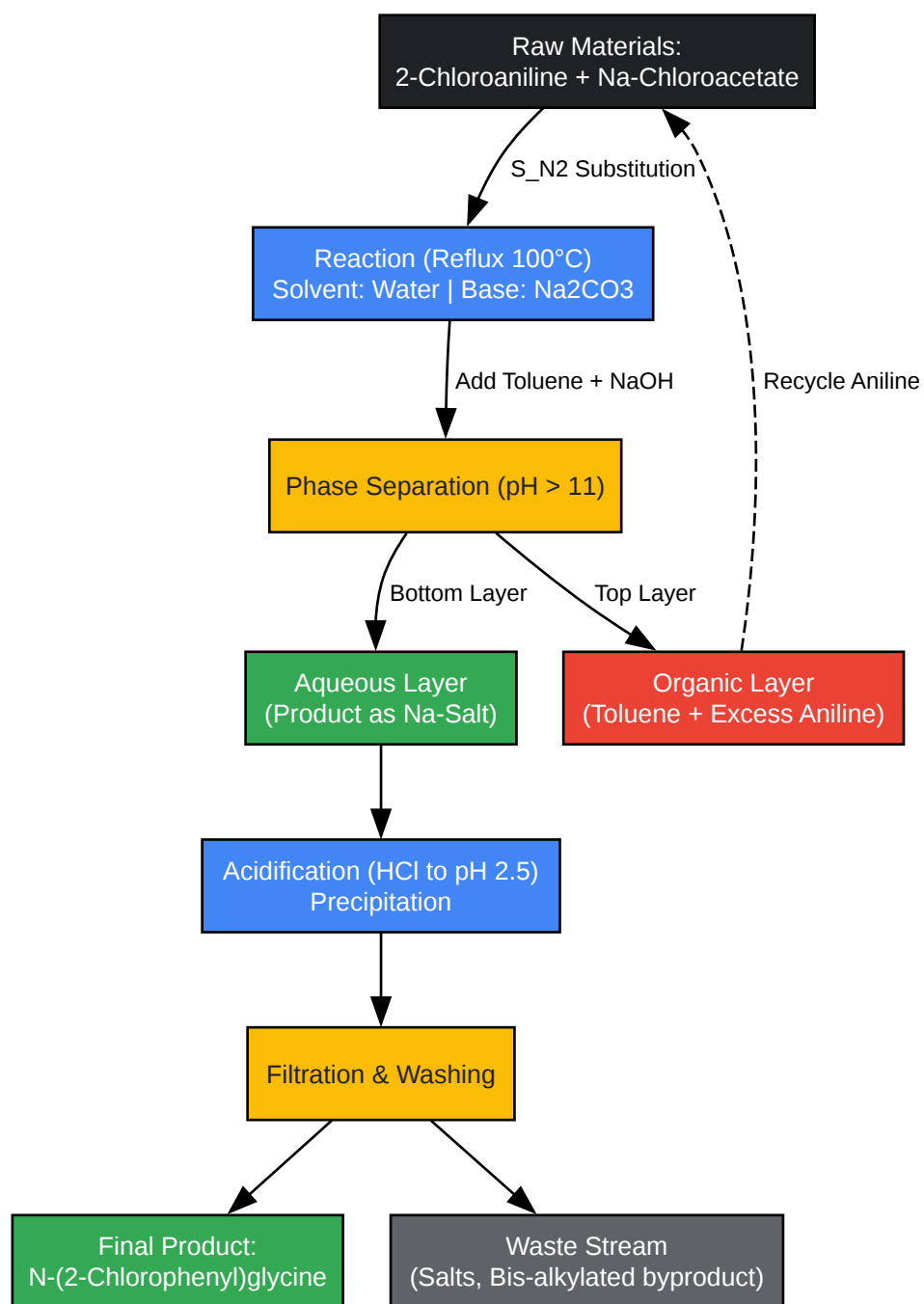
- Dissolve wet cake in minimum hot Ethanol/Water (80:20) or dilute Acetic Acid.
- Cool slowly to 4°C.
- Filter and dry in a vacuum oven at 60°C.

Part 4: Quality Control & Data

Specification Table

Test	Acceptance Criteria	Method
Appearance	White to light beige crystalline powder	Visual
Assay	> 98.0%	HPLC (C18, MeOH/Water/TFA)
Melting Point	170°C – 172°C	Capillary Method
Impurity A	< 0.5% (N,N-bis(carboxymethyl)-2-chloroaniline)	HPLC
Residual Aniline	< 0.1%	GC-HS or HPLC

Process Logic Diagram



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Caption: Figure 1. Process flow diagram for the synthesis and purification of N-(2-chlorophenyl)glycine, highlighting the separation of unreacted aniline via pH manipulation.

Part 5: References

- Sallmann, A., & Pfister, R. (1969). Process for the preparation of phenylacetic acid derivatives. US Patent 3,558,690. (Foundational patent for Diclofenac synthesis describing the N-phenylglycine intermediate).
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- Radhakrishna, V. Y., et al. (2025).[5] A mild and efficient synthesis of N-aryl glycines by the rearrangement of 2-chloro-N-aryl acetamides. RSC Advances. (Discusses alternative mechanistic routes and characterization data).
- PrepChem. Preparation of N-Phenylglycine. (Classic laboratory protocol for aniline-chloroacetic acid condensation, adapted here for the chlorinated derivative).
- ChemicalBook. 2-(2-Chlorophenyl)glycine Product & Safety Data. (Verification of CAS and physical properties).

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- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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